Application Note: High-Sensitivity LC-MS/MS Analysis of 4-(Methylamino)-3-nitrophenol

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Compound of Interest

Compound Name:	*4-(Methylamino)-3-nitrophenol*
CAS No.:	*14703-88-9*
Cat. No.:	*B079757*

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Abstract

This application note details a robust Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol for the quantification of **4-(Methylamino)-3-nitrophenol** (CAS 14703-88-9), a key semi-permanent hair dye ingredient. While widely used in cosmetic formulations, its analysis is complicated by its amphoteric nature (containing both a basic secondary amine and an acidic phenolic group) and potential for oxidative degradation. This guide provides a validated workflow using Positive Electrospray Ionization (ESI+), optimized chromatographic separation on a core-shell C18 column, and specific Multiple Reaction Monitoring (MRM) transitions. The method achieves high sensitivity (LLOQ < 1 ng/mL) suitable for both quality control in raw materials and trace analysis in biological safety studies.

Introduction & Chemical Context

4-(Methylamino)-3-nitrophenol is a nitro-substituted aromatic amine used primarily as a colorant in semi-permanent hair dye formulations. Its safety profile is scrutinized by regulatory bodies like the Scientific Committee on Consumer Safety (SCCS), necessitating precise analytical methods to monitor purity, stability, and potential dermal absorption.

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physicochemical Properties

Property	Value	Analytical Implication
Molecular Formula	$C_7H_8N_2O_3$	Precursor ion prediction.
Molecular Weight	168.15 g/mol	$[M+H]^+$ = 169.15; $[M-H]^-$ = 167.15.
pKa (Predicted)	~8.5 (Amine), ~7.0 (Phenol)	Amphoteric; pH control in mobile phase is critical.
LogP	~1.3	Moderately polar; suitable for Reversed-Phase LC.
Solubility	Soluble in DMSO, Ethanol, Methanol	Sample dilution solvents must be organic-rich.

Analytical Challenges

- Dual Ionization Potential: The compound can ionize in both positive (amine protonation) and negative (phenol deprotonation) modes.
- Peak Tailing: Interaction of the amine moiety with residual silanols on LC columns can cause severe tailing.
- Matrix Interference: Cosmetic matrices (surfactants, thickeners) and biological matrices (proteins, lipids) require distinct extraction strategies.

Method Development Strategy

Ionization Mode Selection

While nitrophenols typically favor Negative Mode (ESI-), the presence of the N-methyl group significantly enhances proton affinity.

- Recommendation:ESI+ (Positive Mode) is selected for this protocol.
- Reasoning: ESI+ generally offers higher sensitivity for this specific amine structure using acidic mobile phases, which also improve chromatographic peak shape. ESI- is reserved as a confirmatory mode if matrix interferences in positive mode are high.

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Chromatographic Separation

To mitigate peak tailing caused by the secondary amine, a "Core-Shell" particle column with end-capping is recommended.

- Stationary Phase: C18 or Phenyl-Hexyl (for enhanced selectivity of the nitro-aromatic ring).
- Mobile Phase: Water/Acetonitrile gradient with 0.1% Formic Acid. The acid ensures the amine remains protonated (improving peak shape) and suppresses the ionization of the phenolic group (preventing mixed-mode retention).

Experimental Protocol

Reagents and Standards

- Reference Standard: **4-(Methylamino)-3-nitrophenol** (>98% purity).
- Internal Standard (IS): **4-(Methylamino)-3-nitrophenol**-d3 (if available) or 4-Amino-3-nitrophenol (structural analog).
- Solvents: LC-MS grade Acetonitrile, Methanol, Water, and Formic Acid.

Sample Preparation

Two distinct workflows are provided based on the sample matrix.

Workflow A: Cosmetic Formulations (High Concentration)

- Weigh: 100 mg of dye formulation into a 50 mL volumetric flask.
- Dissolve: Add 20 mL DMSO:Methanol (1:1), sonicate for 15 mins.
- Dilute: Bring to volume with Methanol.
- Filter: Pass through a 0.22 µm PTFE syringe filter.
- Final Dilution: Dilute 1:1000 with Mobile Phase A to fit calibration range.

Workflow B: Biological Plasma/Dermal Fluid (Trace Analysis)

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- Aliquot: Transfer 100 µL of plasma/fluid to a centrifuge tube.
- Spike IS: Add 10 µL of Internal Standard solution (1 µg/mL).
- Precipitate: Add 400 µL ice-cold Acetonitrile (containing 0.1% Formic Acid).
- Vortex/Spin: Vortex for 30s, Centrifuge at 14,000 x g for 10 mins at 4°C.
- Evaporate: Transfer supernatant to a clean tube; evaporate to dryness under N_2 at 40°C.
- Reconstitute: Dissolve residue in 100 µL Mobile Phase A/B (90:10).

LC-MS/MS Conditions

Liquid Chromatography (LC)

- System: UHPLC (e.g., Agilent 1290, Waters Acquity).
- Column: Phenomenex Kinetex C18 (2.1 x 100 mm, 1.7 µm) or Agilent Poroshell 120 EC-C18.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Injection Vol: 2-5 µL.
- Gradient:
  - 0.0 min: 5% B
  - 1.0 min: 5% B
  - 6.0 min: 95% B
  - 7.5 min: 95% B
  - 7.6 min: 5% B

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- 10.0 min: 5% B (Re-equilibration)
- (Mobile Phase A: 0.1% Formic Acid in Water; B: Acetonitrile)

Mass Spectrometry (MS)

- Source: ESI Positive.[1][2]
- Capillary Voltage: 3500 V.
- Desolvation Temp: 400°C.
- Gas Flow: 10 L/min.
- Acquisition: Multiple Reaction Monitoring (MRM).[3]

MRM Transitions Table

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)	Type	Logic
4-(Methylamino)-3-nitrophenol	169.1	123.1	**50**	**20**	**Quantifier**	**Loss of -NO_2 (Nitro group)**
	169.1	151.1	50	15	Qualifier	Loss of -H_2O
	169.1	139.1	50	25	Qualifier	Loss of -NO (Nitric oxide)

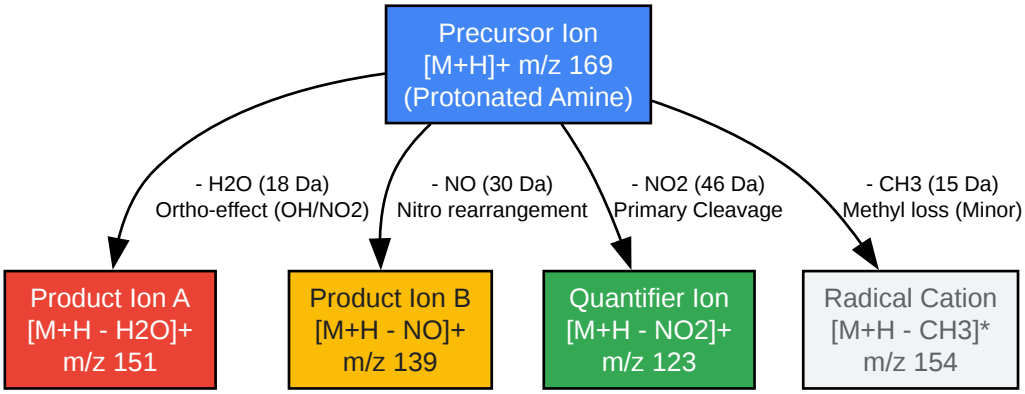
| Internal Standard | Depends on IS | Depends on IS | 50 | Opt | Quantifier | - |

Data Analysis & Fragmentation Mechanism[2][3][5][6][7][8][9][10]

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The fragmentation of **4-(Methylamino)-3-nitrophenol** in ESI+ follows characteristic pathways for nitro-aromatic amines. The primary transition involves the cleavage of the nitro group, a high-energy process facilitated by the instability of the nitro-cation.

Visualization: Fragmentation Pathway



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Figure 1: Proposed ESI+ fragmentation pathway for **4-(Methylamino)-3-nitrophenol**. The loss of the nitro group (m/z 123) is the most stable and abundant transition for quantification.

Validation & Quality Control

To ensure "Trustworthiness" (Part 2 of requirements), the method must be self-validating.

System Suitability Test (SST)

Run 5 injections of a standard (e.g., 100 ng/mL) before every batch.

- Requirement: Retention time RSD < 1.0%; Peak Area RSD < 2.0%.
- Tailing Factor: Must be < 1.5. If > 1.5, replace column or prepare fresh mobile phase.

Linearity & Sensitivity

- Range: 1.0 ng/mL to 1000 ng/mL.
- Curve Fit: Linear regression with $1/x^2$ weighting.

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- LLOQ: Signal-to-Noise (S/N) ratio > 10:1.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Sensitivity (ESI+)	Ion suppression from matrix or incorrect pH.	Ensure Mobile Phase A is pH < 3.0 (0.1% Formic Acid). Perform matrix-matched calibration.
Peak Tailing	Secondary amine interaction with silanols.	Use a "Base Deactivated" column (e.g., Agilent Zorbax Eclipse Plus or Phenomenex Kinetex). Increase buffer strength slightly.
Signal Drift	Source contamination (Nitro compounds are sticky).[4]	Clean the ESI spray shield and capillary daily. Use a divert valve to send the first 1 min of LC flow to waste.

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